

An In-depth Technical Guide to the Safe Handling of 1-Bromopentadecane-d3

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Compound of Interest

Compound Name: *1-Bromopentadecane-d3*

Cat. No.: *B12400270*

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Disclaimer: A specific Safety Data Sheet (SDS) for **1-Bromopentadecane-d3** is not readily available. The following information is based on the safety data for the non-deuterated form, 1-Bromopentadecane. The toxicological properties of the deuterated compound have not been fully investigated, but they are expected to be very similar to the parent compound. Researchers should handle this compound with the same precautions as 1-Bromopentadecane.

This guide provides a comprehensive overview of the safety and handling considerations for **1-Bromopentadecane-d3**, intended for researchers, scientists, and professionals in drug development.

Physicochemical and Safety Data

The quantitative data for 1-Bromopentadecane has been compiled from various safety data sheets to provide a clear reference for its physical and chemical properties.

Table 1: Physical and Chemical Properties of 1-Bromopentadecane

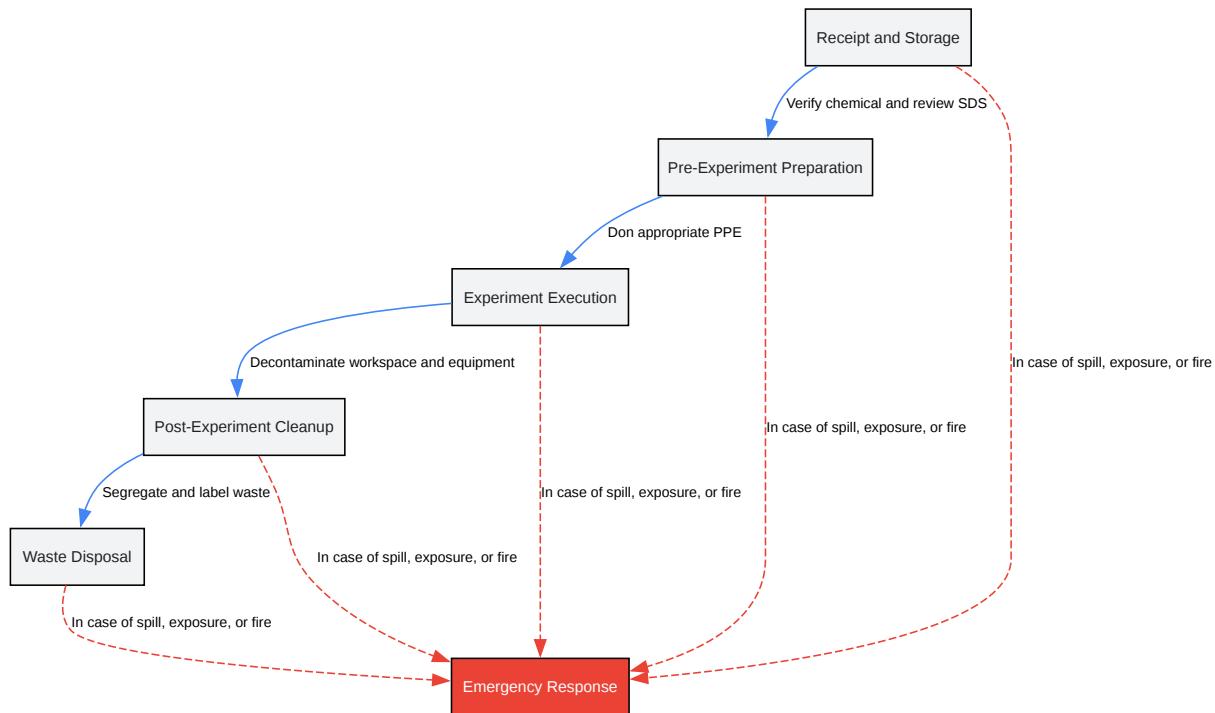
Property	Value	Source
Molecular Formula	C ₁₅ H ₃₁ Br	[1] [2]
Molecular Weight	291.31 g/mol	[1] [3]
Appearance	Clear to light yellow liquid	[1] [2]
Melting Point	17-19 °C	[1]
Boiling Point	159-160 °C at 5-7 hPa	[1]
Flash Point	110 °C (closed cup)	[1]
Density	1.005 g/cm ³ at 25 °C	[1]
Vapor Pressure	< 1 mmHg at 20 °C	
Vapor Density	10.06 - 10.1 (Air = 1.0)	[1]
Solubility	No data available	[1] [2]

Table 2: Hazard Identification and Safety Information for 1-Bromopentadecane

Hazard Classification	Description	Source
GHS Pictogram	Warning	[3]
Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation H412: Harmful to aquatic life with long lasting effects	[3]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray P273: Avoid release to the environment P280: Wear protective gloves/protective clothing/eye protection/face protection P302+P352: IF ON SKIN: Wash with plenty of water P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[4]
Incompatible Materials	Strong oxidizing agents, Strong bases	[1][2]
Hazardous Decomposition Products	Carbon oxides, Hydrogen bromide gas (under fire conditions)	[1][2]

Experimental Protocols: Safe Handling Workflow

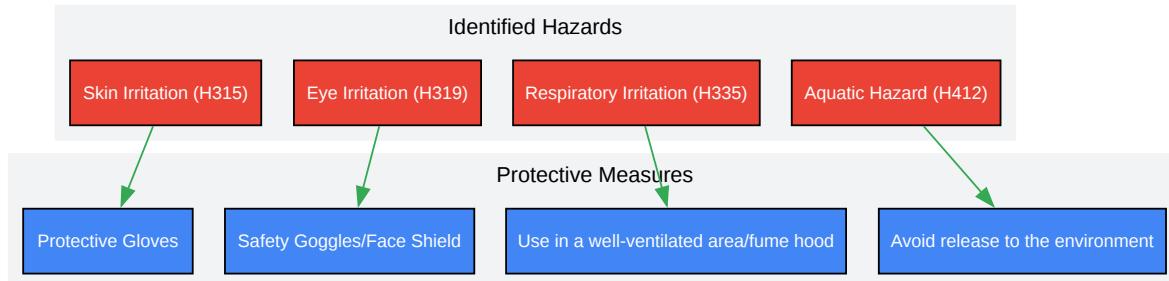
Given the lack of specific experimental protocols in the search results, a generalized workflow for the safe handling of hazardous chemicals like **1-Bromopentadecane-d3** in a laboratory setting is presented. This workflow is based on standard laboratory safety practices and information gleaned from the available SDS for the non-deuterated analog.

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Caption: General workflow for safe chemical handling.

Logical Relationships: Hazards and Protective Measures

The following diagram illustrates the relationship between the identified hazards of 1-Bromopentadecane and the recommended personal protective equipment (PPE) and safety measures.



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Caption: Hazards and corresponding protective measures.

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